

Application Notes: Effective Concentration of ASK1-IN-6 for In Vitro Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ASK1-IN-6

Cat. No.: B12361138

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Apoptosis Signal-Regulating Kinase 1 (ASK1), also known as Mitogen-Activated Protein Kinase Kinase Kinase 5 (MAP3K5), is a critical component of the mitogen-activated protein kinase (MAPK) signaling cascade. It plays a pivotal role in cellular responses to a variety of stressors, including oxidative stress, endoplasmic reticulum (ER) stress, and inflammatory cytokines. Upon activation, ASK1 initiates a signaling cascade through the phosphorylation of downstream kinases, primarily MKK3/6 and MKK4/7, which in turn activate p38 MAPK and c-Jun N-terminal kinase (JNK), respectively. This cascade is implicated in apoptosis, inflammation, and fibrosis, making ASK1 an attractive therapeutic target for a range of diseases.

ASK1-IN-6 is a potent and selective inhibitor of ASK1, demonstrating significant activity in both biochemical and cellular assays. These application notes provide a summary of its effective concentrations in various in vitro assays and detailed protocols for its use.

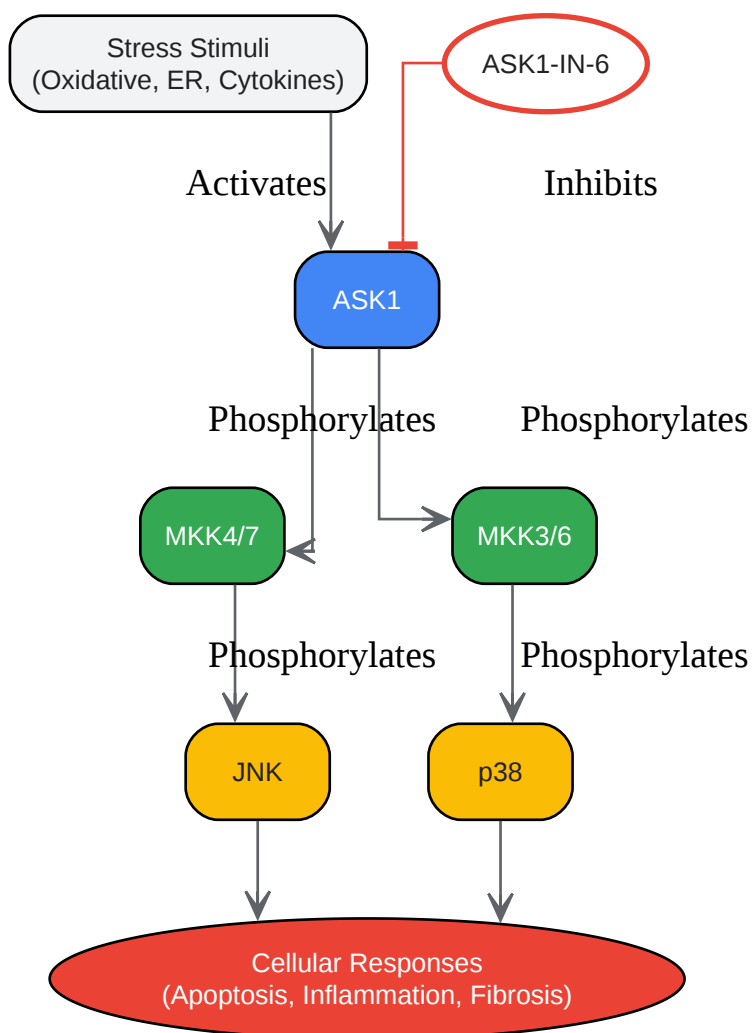
Data Presentation: Effective Concentrations of ASK1-IN-6 and Other ASK1 Inhibitors

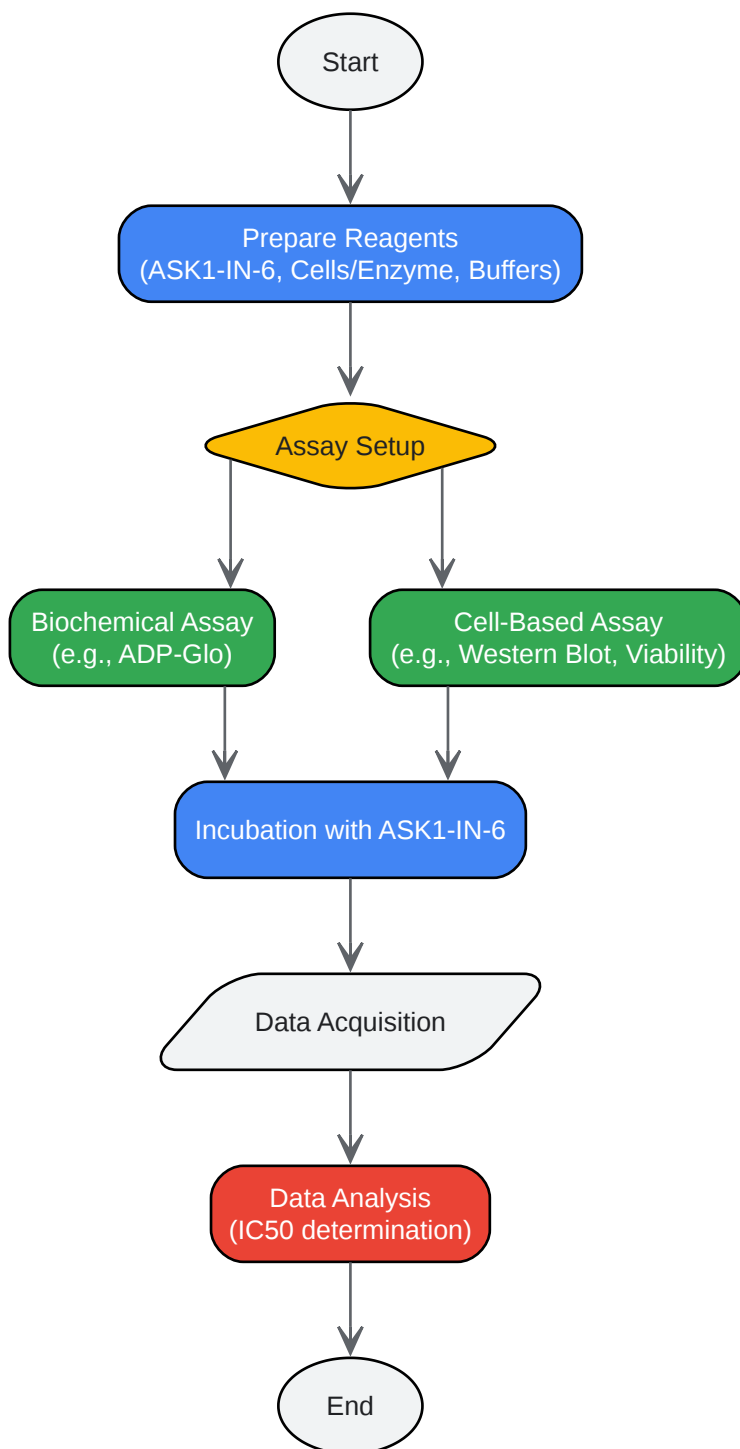
The following table summarizes the effective concentrations of **ASK1-IN-6** and other relevant ASK1 inhibitors in various in vitro assays. This data is essential for designing experiments to probe the function of ASK1 and the efficacy of its inhibitors.

Inhibitor	Assay Type	Target/Cell Line	Effective Concentration	Reference
ASK1-IN-6	Biochemical Assay	Recombinant ASK1	IC50: 7 nM	
ASK1-IN-6	Cellular Assay	Not specified	IC50: 25 nM	
NQDI-1	Cellular Assay	Murine BV2 microglial cells	600 nM	
TC ASK 10	Cellular Assay	Human airway smooth muscle cells	10 nM, 100 nM, 1 μ M	
GS-444217	Biochemical Assay	Recombinant ASK1	IC50: 2.87 nM	
GS-444217	Cellular Assay	Not specified	0.3 μ M - 1 μ M	
BPyO-34	Biochemical Assay	Recombinant ASK1	IC50: 520 nM	
PFTA-1	Biochemical Assay	Recombinant ASK1	Ki: 340 nM	
Compound 2	Biochemical Assay	Recombinant ASK1	IC50: 1.55 \pm 0.27 nM	
Compound 26e	Biochemical Assay	Recombinant ASK1	IC50: 30.17 nM	

Mandatory Visualizations

ASK1 Signaling Pathway





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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

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